

Physical and chemical properties of Tert-butyl (5-formylpyridin-2-YL)carbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl (5-formylpyridin-2-YL)carbamate*

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An In-depth Technical Guide to Tert-butyl (5-formylpyridin-2-YL)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and potential biological properties of **Tert-butyl (5-formylpyridin-2-YL)carbamate**. This compound, a functionalized pyridine derivative, serves as a valuable building block in medicinal chemistry and drug discovery due to its unique structural features.

Chemical Identity and Physical Properties

Tert-butyl (5-formylpyridin-2-YL)carbamate, also known as 2-(Boc-amino)pyridine-5-carboxaldehyde, is a solid, off-white compound. Its core structure consists of a pyridine ring substituted with a formyl group and a tert-butoxycarbonyl (Boc) protected amine.

Table 1: Physical and Chemical Properties of **Tert-butyl (5-formylpyridin-2-YL)carbamate**

Property	Value	Source(s)
IUPAC Name	tert-butyl N-(5-formylpyridin-2-yl)carbamate	[1]
CAS Number	199296-40-7	[1]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃	[2]
Molecular Weight	222.24 g/mol	[2]
Appearance	Off-white solid	N/A
Melting Point	174-176 °C	N/A
Boiling Point	316.3 ± 27.0 °C (Predicted)	N/A
Solubility	Soluble in water	N/A
XLogP3	1.6	N/A
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	4	[3]
Rotatable Bond Count	3	N/A

Chemical Synthesis and Characterization

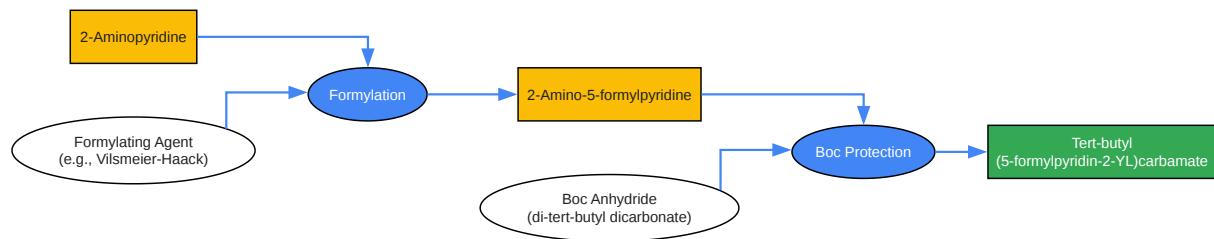
The synthesis of **Tert-butyl (5-formylpyridin-2-YL)carbamate** can be achieved through a multi-step process, typically starting from 2-aminopyridine. While a specific detailed protocol for this exact molecule is not readily available in published literature, a general synthetic approach can be proposed based on methods for analogous compounds.[\[3\]](#)

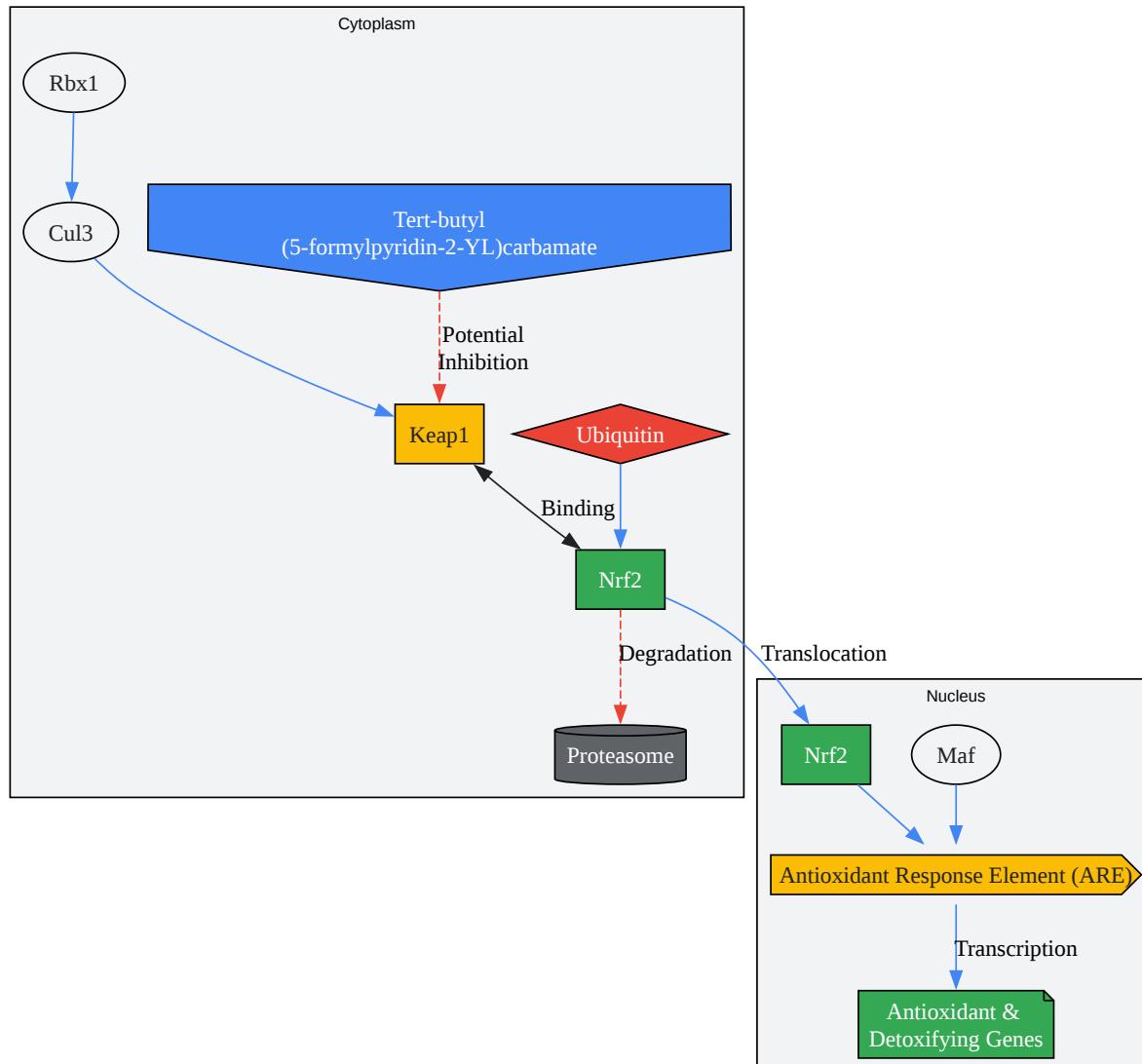
Proposed Synthetic Pathway

A plausible synthetic route involves the following key steps:

- Formylation of 2-aminopyridine: This introduces the aldehyde group onto the pyridine ring.

- Protection of the amino group: The 2-amino group is then protected with a tert-butoxycarbonyl (Boc) group to yield the final product.



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References

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- To cite this document: BenchChem. [Physical and chemical properties of Tert-butyl (5-formylpyridin-2-YL)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b173720#physical-and-chemical-properties-of-tert-butyl-5-formylpyridin-2-yl-carbamate>]

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